

Protocols for Amide Coupling Reactions with 4-Phenylthiazole-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Phenylthiazole-2-carboxylic acid

Cat. No.: B1308212

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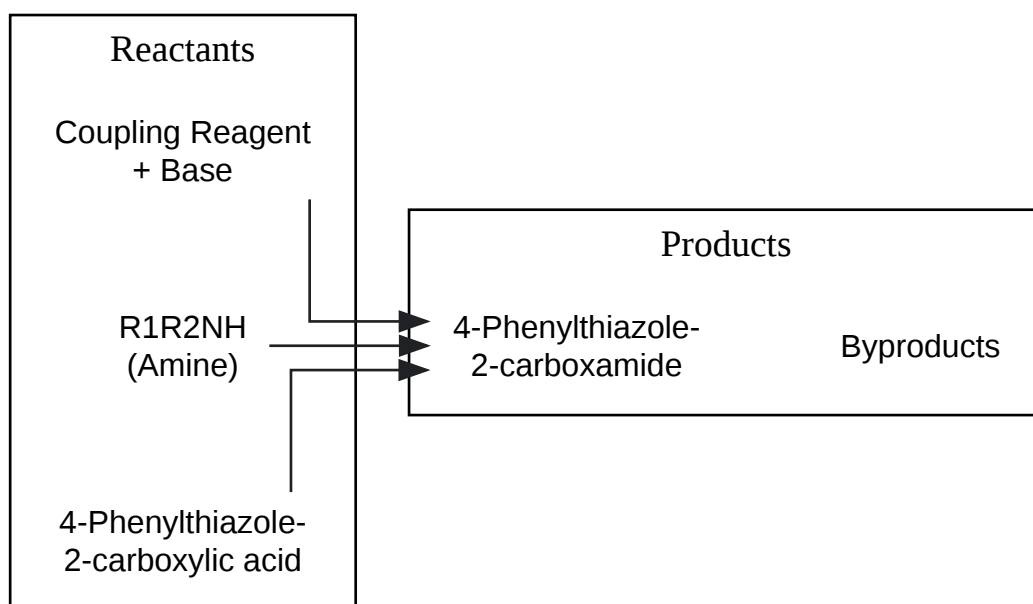
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

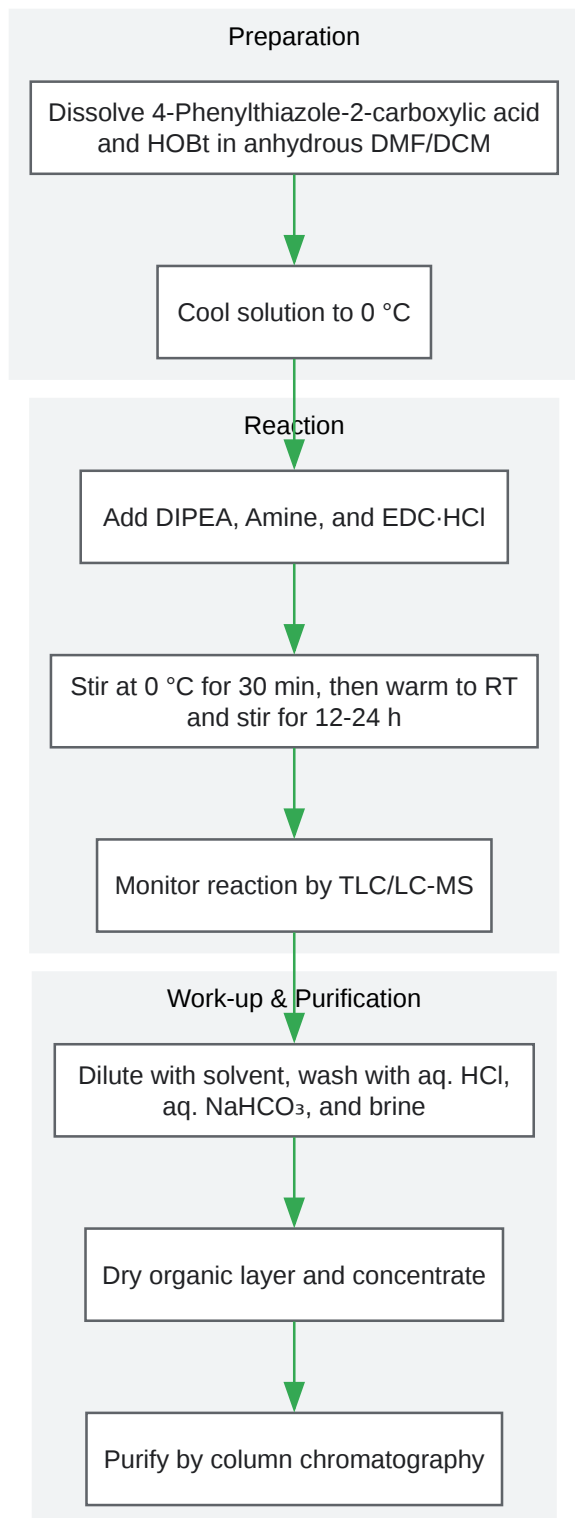
4-Phenylthiazole-2-carboxylic acid and its derivatives are pivotal structural motifs in medicinal chemistry and drug development, exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and enzyme inhibitory properties. The synthesis of amide derivatives from **4-phenylthiazole-2-carboxylic acid** is a common and critical step in the development of novel therapeutic agents. This document provides detailed application notes and standardized protocols for the amide coupling of **4-phenylthiazole-2-carboxylic acid** with various amines, utilizing common coupling reagents. The information herein is intended to guide researchers in achieving efficient and reproducible syntheses.

General Reaction Scheme

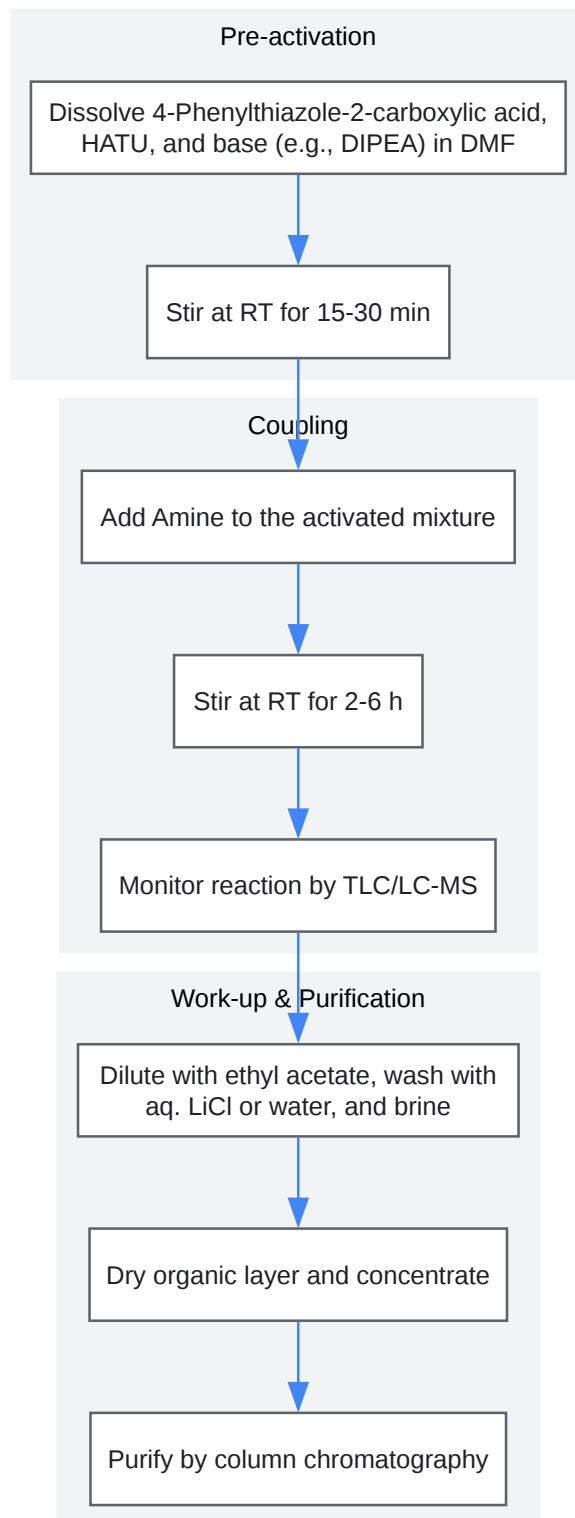
The fundamental transformation involves the activation of the carboxylic acid group of **4-phenylthiazole-2-carboxylic acid**, followed by nucleophilic attack by a primary or secondary amine to form the corresponding amide.



Workflow for EDC/HOBt Coupling



Workflow for HATU Coupling

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